

# safety and handling of 3-Aminobenzothioamide

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## Compound of Interest

Compound Name: 3-Aminobenzothioamide

Cat. No.: B124690

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An In-depth Technical Guide on the Safety and Handling of **3-Aminobenzothioamide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Aminobenzothioamide**, a compound of interest in research and development. Due to the limited availability of data for this specific molecule, information from its close structural analog, 3-aminobenzamide, is included to provide insights into its potential biological activity.

## Chemical and Physical Properties

**3-Aminobenzothioamide** is a sulfur-containing analog of 3-aminobenzamide. While extensive experimental data for **3-Aminobenzothioamide** is not readily available, the following table summarizes its known and predicted properties.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> S	[1]
Molecular Weight	152.22 g/mol	[1]
CAS Number	78950-36-4	[1]
Appearance	Crystalline solid	-
Melting Point	127-131 °C	ChemicalBook
Boiling Point (Predicted)	343.4 ± 44.0 °C	ChemicalBook
Density (Predicted)	1.286 ± 0.06 g/cm <sup>3</sup>	ChemicalBook
Solubility	DMF: 10 mg/ml; DMSO: 5 mg/ml; Ethanol: 0.3 mg/ml; DMF:PBS (pH 7.2) (1:9): 0.1 mg/ml	ChemicalBook

## Hazard Identification and Safety Precautions

**3-Aminobenzothioamide** is considered hazardous and requires careful handling in a laboratory setting.[2]

### GHS Hazard Classification

- Acute Oral Toxicity: Category 4[2]
- Skin Irritation: Category 2
- Serious Eye Irritation: Category 2
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[2]

### Precautionary Statements

Safe handling and storage are crucial to minimize risk.[2]

Category	Precautionary Statement
Prevention	Wash face, hands, and any exposed skin thoroughly after handling. Do not eat, drink or smoke when using this product. Wear protective gloves/protective clothing/eye protection/face protection. Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area.
Response	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash before reuse. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
Storage	Store in a well-ventilated place. Keep container tightly closed. Store locked up.
Disposal	Dispose of contents/container to an approved waste disposal plant.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn when handling **3-Aminobenzothioamide**.<sup>[2]</sup>

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[2]</sup>

- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[2\]](#)  
Nitrile rubber gloves with a thickness of >0.11 mm are recommended.[\[3\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.  
[\[2\]](#)

## First Aid Measures

In case of exposure, follow these first aid procedures immediately.[\[2\]](#)

Exposure Route	First Aid Procedure
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. <a href="#">[2]</a>
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician. <a href="#">[2]</a>
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately. <a href="#">[4]</a>

## Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Use only in a well-ventilated area.[\[2\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#) Store locked up. Incompatible materials include strong oxidizing agents and strong acids.[\[5\]](#)

## Toxicological Information

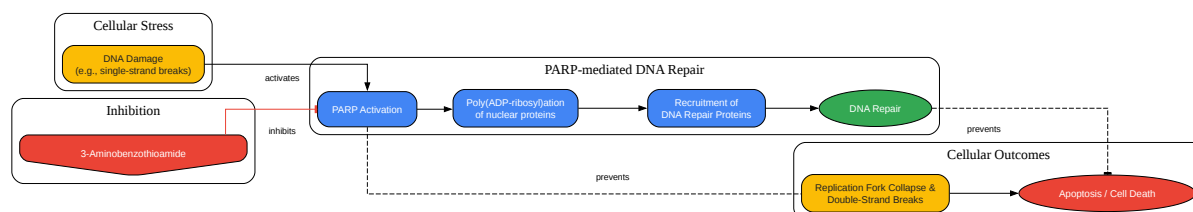
While specific quantitative toxicity data such as LD50 or LC50 for **3-Aminobenzothioamide** is not readily available in public databases, the GHS classification indicates that it is harmful if swallowed.[2] The toxicological properties have not been fully investigated.[5]

## Potential Biological Activity and Signaling Pathway

Disclaimer: The following information is largely based on the well-studied analog, 3-aminobenzamide, and is provided as a likely framework for the biological activity of **3-Aminobenzothioamide**. Further research is needed to confirm these activities for the thioamide derivative.

3-Aminobenzamide is a well-known inhibitor of poly(ADP-ribose) polymerase (PARP).[6][7][8][9][10] PARP is a family of enzymes involved in cellular processes such as DNA repair, genomic stability, and programmed cell death. By inhibiting PARP, 3-aminobenzamide can prevent the repair of DNA single-strand breaks, which can lead to the formation of double-strand breaks during DNA replication. In cancer cells with deficiencies in other DNA repair pathways (such as those with BRCA1/2 mutations), this can lead to synthetic lethality and cell death.

The proposed mechanism of action involves **3-Aminobenzothioamide** acting as a competitive inhibitor of NAD<sup>+</sup> at the active site of PARP.



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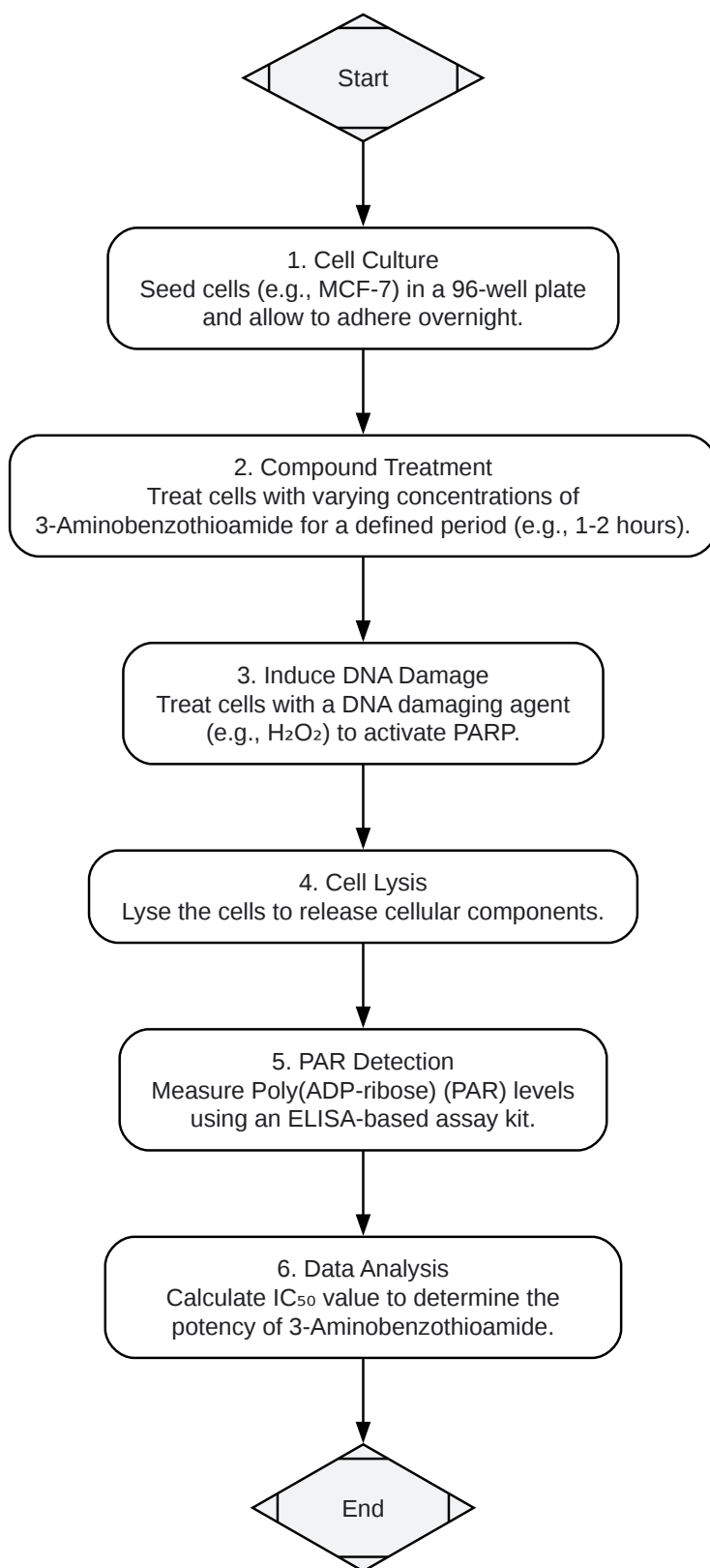
Proposed signaling pathway of PARP inhibition by **3-Aminobenzothioamide**.

## Experimental Protocols

Detailed experimental protocols for **3-Aminobenzothioamide** are not widely published. However, a general protocol for assessing PARP inhibition in a cell-based assay is provided below. This should be adapted and optimized for specific experimental systems.

### General Protocol for In-Vitro PARP Inhibition Assay

This protocol provides a framework for evaluating the inhibitory effect of **3-Aminobenzothioamide** on PARP activity in a cellular context.



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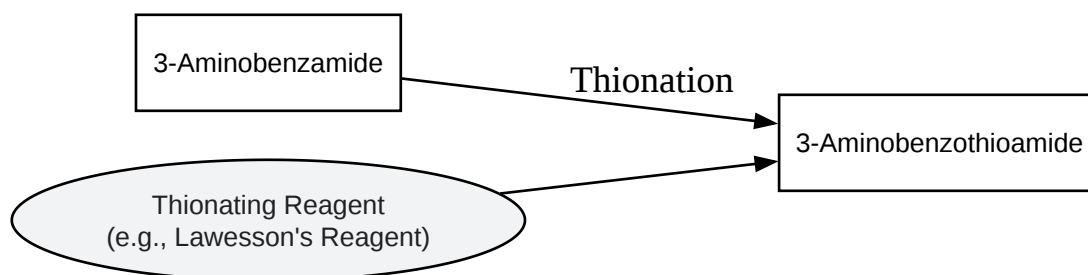
General workflow for a cell-based PARP inhibition assay.

## Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[2] Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2] Do not empty into drains.[5]

## Synthesis

The synthesis of thioamides, including **3-Aminobenzothioamide**, can be achieved through the thionation of the corresponding amide (3-aminobenzamide).[11] Common thionating reagents include Lawesson's reagent and phosphorus pentasulfide.[11] Alternative methods, such as a three-component reaction of chlorohydrocarbons, amides, and elemental sulfur, have also been developed.[12]



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General synthesis scheme for **3-Aminobenzothioamide**.

This technical guide is intended to provide essential information for the safe handling and use of **3-Aminobenzothioamide** in a research setting. Users should always consult the most recent Safety Data Sheet (SDS) from their supplier and adhere to all institutional and regulatory guidelines.

### Need Custom Synthesis?

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